

"Methyl 3-bromo-4-(dimethylamino)benzoate" molecular weight

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Compound of Interest

Compound Name: Methyl 3-bromo-4-(dimethylamino)benzoate

Cat. No.: B1390777

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An In-Depth Technical Guide to Methyl 3-bromo-4-(dimethylamino)benzoate

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development engaged with **Methyl 3-bromo-4-(dimethylamino)benzoate**. It provides in-depth information on its chemical properties, synthesis, characterization, handling, and its significance as a building block in modern medicinal chemistry.

Core Compound Overview

Methyl 3-bromo-4-(dimethylamino)benzoate is an aromatic ester that serves as a valuable intermediate in organic synthesis. Its structure, featuring a bromine atom and a dimethylamino group on the benzene ring, offers multiple reaction sites for creating more complex molecules. The interplay between the electron-donating dimethylamino group and the electron-withdrawing methyl ester group, along with the reactive bromo-substituent, makes it a versatile reagent in the synthesis of pharmaceutical compounds and other fine chemicals.

Chemical and Physical Properties

A precise understanding of the physicochemical properties of a compound is fundamental for its application in experimental work. These properties dictate the choice of solvents, reaction conditions, and purification methods.

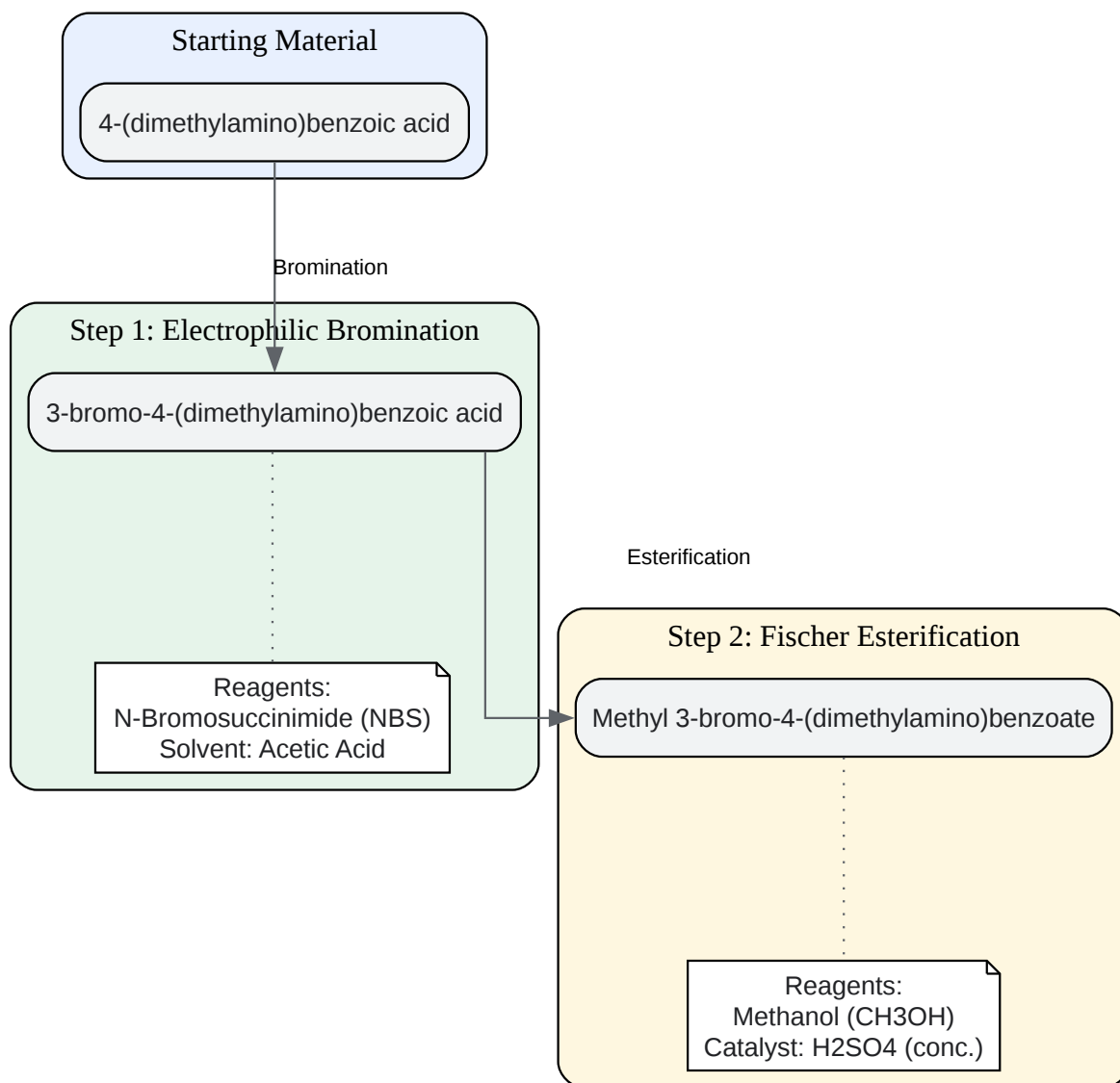
Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ BrNO ₂	[1][2][3]
Molecular Weight	258.112 g/mol	[1]
CAS Number	71695-21-1	[1][3]
Appearance	White to light orange solid	[4] (by analogy)
InChIKey	OJJWGTLXWPPRHX- UHFFFAOYSA-N	[1]

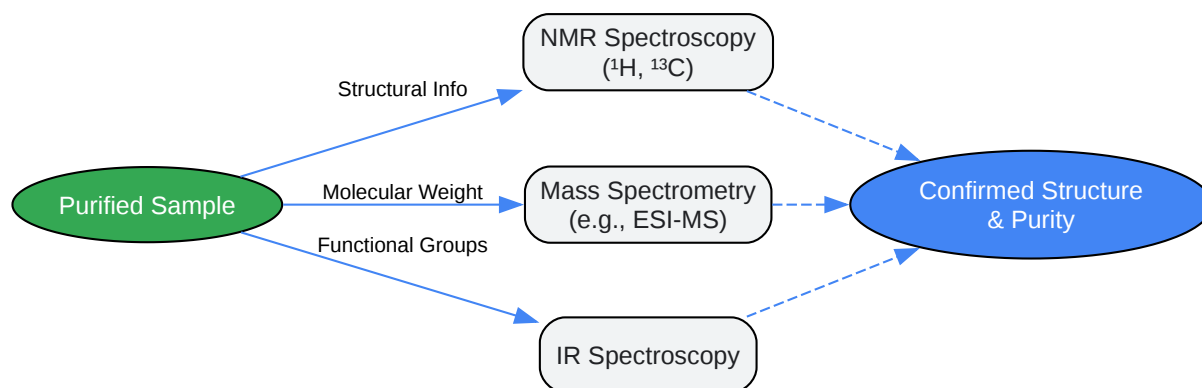
Synthesis and Mechanism

The synthesis of substituted benzoates like **Methyl 3-bromo-4-(dimethylamino)benzoate** typically involves a multi-step process. A common and logical pathway begins with the bromination of a suitable precursor followed by esterification. The choice of this sequence is critical; performing esterification first could lead to unwanted side reactions during the bromination step due to the activation of the ring by the dimethylamino group.

Conceptual Synthesis Workflow

The following diagram outlines a logical workflow for the synthesis of the target compound, starting from 4-(dimethylamino)benzoic acid. This pathway ensures regioselective bromination at the position ortho to the activating dimethylamino group and meta to the deactivating carboxyl group.





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References

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